

What is furyl hydroxymethyl ketone

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Furyl hydroxymethyl ketone

CAS No.: 17678-19-2

Cat. No.: S752361

[Get Quote](#)

Fundamental Chemical Profile

Furyl hydroxymethyl ketone (FHK), with the CAS Registry Number **17678-19-2**, is an α -hydroxy ketone (also known as a hydroxyketone) [1]. Its core structure consists of a furan ring linked to a hydroxyketone functional group.

The table below summarizes its basic chemical identifiers and properties [2] [3] [4].

Property	Value / Description
IUPAC Name	1-(furan-2-yl)-2-hydroxyethanone [4] [5]
Molecular Formula	C ₆ H ₆ O ₃ [2] [3]
Average Molecular Mass	126.11 g/mol [2] [4]
Canonical SMILES	C1=COC(=C1)C(=O)CO [4]
InChI Key	RSZMVPShLKFQY-UHFFFAOYSA-N [3]
XLogP3	0.5 (estimated) [4]
Hydrogen Bond Donor Count	1 [5]

Property	Value / Description
Hydrogen Bond Acceptor Count	3 [5]

Synthetic Methodologies

FHK can be synthesized through both traditional chemical and emerging biocatalytic routes. The latter is gaining attention for its alignment with green chemistry principles.

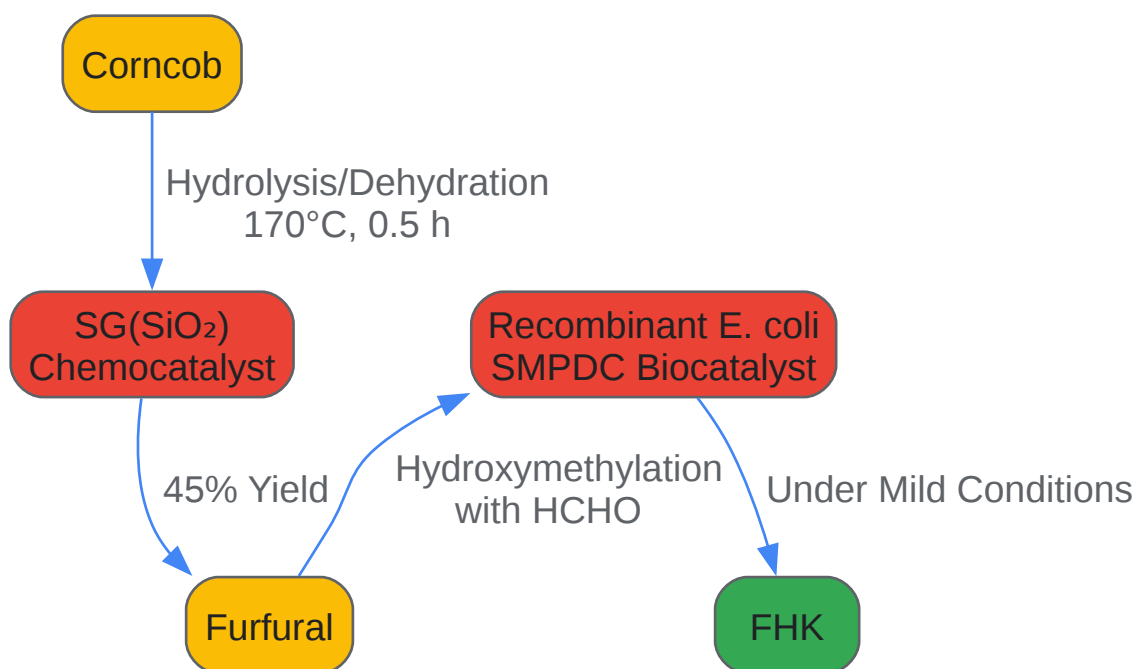
Chemical Synthesis from Cellulose

Traditional chemical methods involve the direct degradation of cellulose or cellobiose (a glucose dimer) using ionic liquids like ZnCl_2 hydrate under specific conditions [1].

- **Typical Process:** Cellulose is degraded in a ZnCl_2 -water system (70 wt% ZnCl_2) under microwave irradiation (600 W) at 135°C for 300 seconds.
- **Reported Yield:** This method yields approximately **12.0%** FHK from cellulose [1].
- **Limitations:** These processes often require high temperatures, strong acids, and have issues with low selectivity and high energy consumption [1].

Chemobiological Cascade Synthesis from Biomass

A more recent and sustainable one-pot cascade strategy converts corn-cob-derived furfural (FAL) into FHK. This method combines chemocatalysis and biocatalysis [1]. The workflow for this integrated process is illustrated below.



[Click to download full resolution via product page](#)

Workflow for one-pot chemobiological synthesis of FHK from corncob.

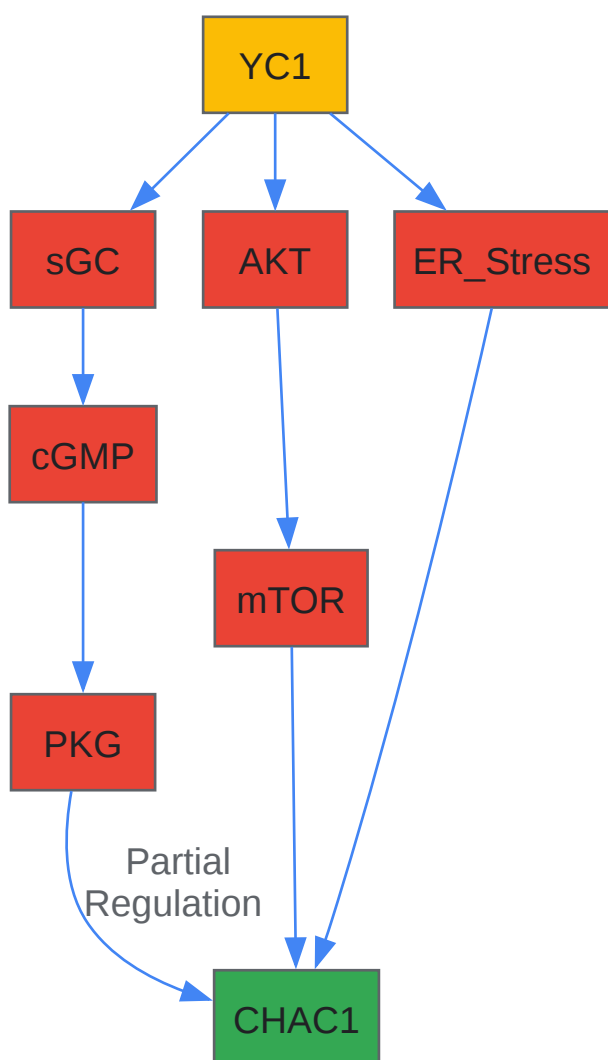
- **Key Steps:**
 - **Chemocatalytic Step:** Corncob biomass is first converted to furfural (FAL) using a solid acid chemocatalyst like SG(SiO₂) at 170°C for 30 minutes, yielding about 45% FAL [1].
 - **Biocatalytic Step:** FAL is then converted to FHK using engineered *E. coli* SMPDC cells expressing pyruvate decarboxylase (PDC). This enzyme catalyzes the hydroxymethylation of FAL using formaldehyde (HCHO) [1].
- **Optimized Biocatalytic Conditions:** The study optimized several parameters for the biological step [1]:
 - **Temperature:** 30°C
 - **pH:** 7.0
 - **Cofactors:** Thiamine diphosphate (ThDP) and Mg²⁺
 - **Furfural Tolerance:** The SMPDC cells were effective even at FAL concentrations up to 200 mM.
- **Advantages:** This cascade operates under milder conditions, reduces energy consumption, and minimizes by-product formation compared to traditional chemical synthesis [1].

Applications and Biological Relevance

FHK serves as a valuable intermediate in several high-value chemical and pharmaceutical contexts.

- **Pharmaceutical Synthesis:** FHK is a known precursor for synthesizing **3-iodocoumarins** and **quinoxalines** [2]. More significantly, it is a key intermediate in the production of **furan ammonium salts**, which are used in the clinical application of the antibiotic **Cefuroxime** [1].
- **Biocatalytic Conversions:** As an α -hydroxyketone, FHK can be used in asymmetric synthesis. For example, it can be a substrate for amine transaminase enzymes in the production of **β -amino alcohols**, which are important building blocks in medicinal chemistry [1].
- **Insights from Related Furan Compounds:** While not directly a study on FHK, research on the compound **YC-1** (3-(5'-hydroxymethyl-2'-furyl)-1-benzylindazole) provides insight into the biological activity of structurally related furan derivatives. YC-1 is a soluble guanylyl cyclase (sGC) activator that upregulates the expression of CHAC1, a protein involved in glutathione metabolism and the endoplasmic reticulum (ER) stress response [6]. This highlights the potential for furan-based molecules to interact with significant cellular signaling pathways.

The diagram below summarizes the signaling pathways induced by the FHK-related molecule YC-1, as identified in cultured human kidney cells [6].



Click to download full resolution via product page

Signaling pathways for CHAC1 upregulation by the FHK-related molecule YC-1.

Key Experimental Protocols

The following summarizes the core methodology for the chemobiological synthesis of FHK, which can be adapted for further research [1].

- **Biocatalyst Preparation:**
 - **Gene Expression:** The gene for pyruvate decarboxylase (PDC) is cloned into an *E. coli* expression system with a SUMO fusion tag to enhance soluble expression.
 - **Cell Culture & Induction:** Recombinant *E. coli* cells are grown in LB medium and induced with Isopropyl β -D-1-thiogalactopyranoside (IPTG) to express the PDC enzyme.
 - **Whole-Cell Biocatalyst:** The induced cells are harvested and used directly as a whole-cell biocatalyst (SMPDC cells) without the need for enzyme purification.
- **Biotransformation Reaction:**
 - **Reaction Setup:** The bioreaction mixture typically contains furfural (FAL), formaldehyde (HCHO), ThDP, and Mg^{2+} in a suitable buffer (e.g., phosphate buffer, pH 7.0).
 - **Catalysis:** The SMPDC cell suspension is added to initiate the reaction.
 - **Process Conditions:** The reaction is carried out at 30°C with shaking for a specified duration.
- **Analysis and Characterization:**
 - Common analytical techniques like HPLC or GC-MS are used to monitor the consumption of FAL and the formation of FHK.
 - The identity of FHK can be confirmed by comparing its retention time and mass spectrum with an authentic standard.

Research and Commercial Status

- **Commercial Availability:** FHK is commercially available from chemical suppliers (e.g., Santa Cruz Biotechnology) for research purposes, typically sold with the classification of a **Dangerous Good** for transport, which may incur additional shipping charges [2].
- **Research Focus:** Current research is heavily focused on developing more efficient and sustainable production methods, particularly from lignocellulosic biomass, as evidenced by the 2024 study on chemobiological cascade synthesis [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. One-pot chemobiological cascade strategy for synthesizing ... [sciencedirect.com]
2. | CAS 17678-19-2 | SCBT - Santa Cruz... Furyl hydroxymethyl ketone [scbt.com]
3. Furyl hydroxymethyl ketone [webbook.nist.gov]
4. | C6H6O3 Furyl hydroxymethyl ketone [chemspider.com]
5. CAS 17678-19-2 2- Furyl - Alfa hydroxymethyl ketone Chemistry [alfa-chemistry.com]
6. upregulating glutathione-specific... Signaling pathways [spandidos-publications.com]

To cite this document: Smolecule. [What is furyl hydroxymethyl ketone]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b752361#what-is-furyl-hydroxymethyl-ketone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com